

Proper Disposal of Phenoxyacetonitrile: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Phenoxyacetonitrile*

Cat. No.: *B046853*

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This guide provides comprehensive, step-by-step procedures for the safe handling and disposal of **phenoxyacetonitrile**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The information is intended for researchers, scientists, and professionals in the drug development field.

Phenoxyacetonitrile: Key Safety and Physical Data

A thorough understanding of the chemical and physical properties of **phenoxyacetonitrile** is fundamental to its safe management. The following table summarizes key data for **phenoxyacetonitrile**.

Property	Value	Citations
CAS Number	3598-14-9	[1]
Molecular Formula	C8H7NO	[1]
Molecular Weight	133.15 g/mol	[1]
Appearance	Clear, colorless to almost colorless liquid	[1]
Boiling Point	235-238 °C	[1]
Density	1.09 g/mL at 25 °C	[1]
Flash Point	>110 °C (>230 °F)	[1]
GHS Hazard Statements	H302: Harmful if swallowed H312: Harmful in contact with skin H332: Harmful if inhaled	[1]

Detailed Disposal Protocol for Phenoxyacetonitrile

This protocol outlines the necessary steps for the safe disposal of **phenoxyacetonitrile** waste. These procedures must be conducted in accordance with all applicable federal, state, and local regulations.

Personal Protective Equipment (PPE) and Safety Precautions

- Engineering Controls: Always handle **phenoxyacetonitrile** in a well-ventilated area, preferably within a certified chemical fume hood.[2][3] Ensure that safety showers and eyewash stations are readily accessible.
- Required PPE: Before handling, all personnel must be equipped with the following personal protective equipment:
 - Eye Protection: Chemical safety goggles or a face shield.[2]

- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).[4]
- Body Protection: A lab coat or other protective clothing to prevent skin contact.[4]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator.[4]

Waste Segregation and Collection

- Waste Identification: All waste containing **phenoxyacetonitrile** must be classified and handled as hazardous chemical waste.[5]
- Segregation: Do not mix **phenoxyacetonitrile** waste with other waste streams. It is particularly important to keep it separate from incompatible materials such as strong acids, strong bases, and strong oxidizing agents.[6] This waste should be collected as a non-halogenated organic waste.
- Collection Container: Use a designated, leak-proof, and clearly labeled waste container.[5] The container must be compatible with **phenoxyacetonitrile**. The container should be kept closed except when adding waste.[2]

Labeling and Storage

- Container Labeling: The waste container must be labeled with the words "Hazardous Waste," the full chemical name "**Phenoxyacetonitrile**," and a clear indication of the associated hazards (e.g., "Harmful," "Toxic").[5]
- Storage: Store the sealed waste container in a designated satellite accumulation area.[5] The storage location must be a cool, dry, and well-ventilated place, away from direct sunlight and sources of ignition.[2]

Disposal Procedure

- Professional Disposal: The disposal of **phenoxyacetonitrile** must be managed through an approved and licensed hazardous waste disposal company.[2] Do not attempt to dispose of this chemical down the drain or in the regular trash.[2]

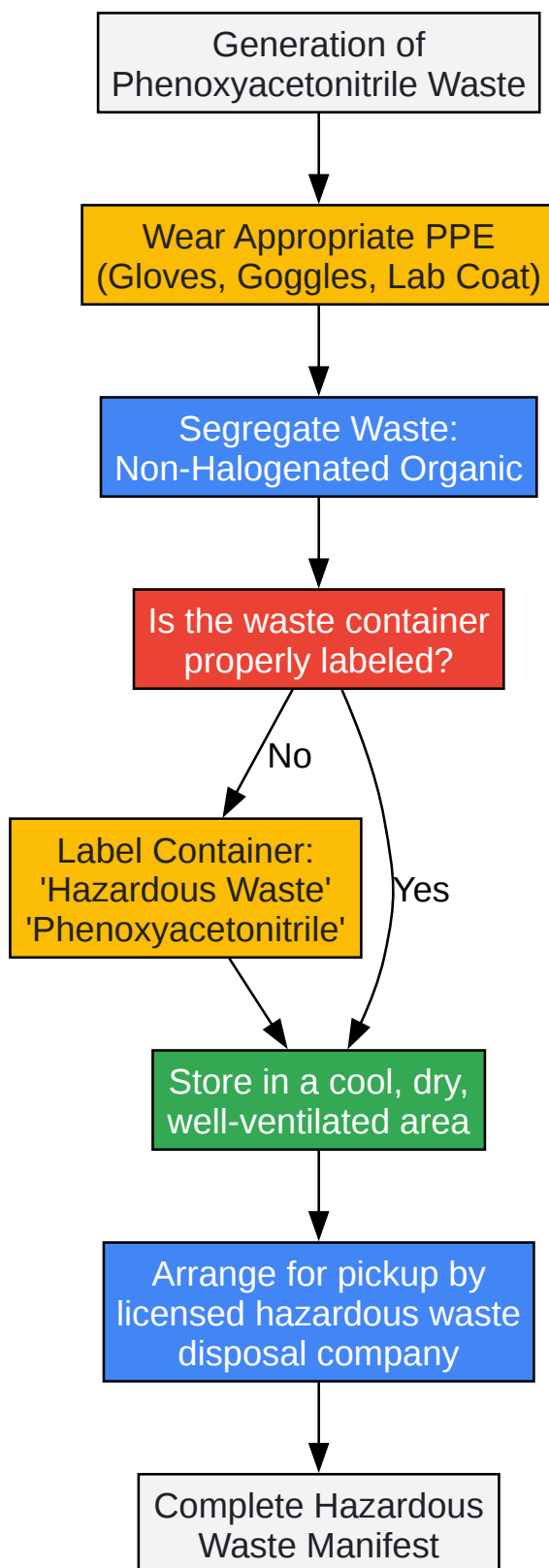
- **Regulatory Compliance:** Ensure that all disposal activities comply with federal, state, and local environmental regulations. A hazardous waste manifest should be used to track the waste from its point of generation to its final disposal facility.

Spill and Emergency Procedures

- **In Case of a Spill:**
 - Evacuate all non-essential personnel from the immediate area.
 - Ensure the area is well-ventilated.[\[2\]](#)
 - Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).
 - Carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[\[2\]](#)[\[3\]](#)
 - Clean the spill area thoroughly.
- **First Aid:**
 - **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[4\]](#)
 - **Skin Contact:** Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[\[2\]](#)[\[4\]](#)
 - **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)
 - **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[2\]](#)

Phenoxyacetonitrile Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **phenoxyacetonitrile**.



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Caption: **Phenoxyacetonitrile** Disposal Workflow

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